

Personal protective equipment for handling ITX3

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Compound of Interest		
Compound Name:	ITX3	
Cat. No.:	B15606329	Get Quote

Essential Safety and Handling Guide for ITX3

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling the TrioN inhibitor, **ITX3**. It is intended for researchers, scientists, and drug development professionals to ensure the safe laboratory use of this compound. While **ITX3** is not classified as a hazardous substance under REACH Regulation (EC) No. 1907/2006, it is crucial to handle it with care as a chemical substance for research purposes.[1]

Immediate Safety and Handling Precautions

Before working with **ITX3**, ensure that you are in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1] Adherence to standard laboratory safety practices is paramount.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **ITX3**, both in solid form and in solution:



PPE Component	Specification	Rationale
Eye Protection	Safety goggles or a face shield	Protects eyes from splashes and aerosols.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.[1]

Operational Plan: Handling ITX3

This section outlines the procedural steps for the safe handling of **ITX3** in a laboratory setting.

- 1. Pre-Handling Preparations
- Consult Safety Data Sheet (SDS): Although specific SDS for ITX3 may not be readily available, always check for any manufacturer-provided safety information.
- Area Preparation: Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
- Assemble Materials: Have all necessary equipment and reagents ready, including micropipettes, tubes, and solvent (commonly DMSO).

2. Handling Solid ITX3

- Weighing: When weighing solid ITX3, perform this task in a fume hood to avoid inhaling any airborne powder.
- Avoid Dust Generation: Handle the solid material carefully to minimize the creation of dust.
- 3. Preparing **ITX3** Solutions (in DMSO)
- ITX3 is frequently dissolved in Dimethyl Sulfoxide (DMSO) for experimental use.[1]
- Solvent Handling: DMSO is a combustible liquid and can enhance the skin absorption of other chemicals.[1] Handle DMSO with extreme care in a well-ventilated area.



- Dissolving ITX3: Slowly add the weighed ITX3 to the required volume of DMSO in a suitable container. Mix gently until fully dissolved.
- 4. Post-Handling Procedures
- Decontamination: Clean the work area thoroughly with an appropriate cleaning agent.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Spill Management

In the event of a spill, follow these steps:

- · Alert Personnel: Inform others in the vicinity of the spill.
- Ventilation: Ensure the area is well-ventilated.[1]
- Containment: For small liquid spills, use an inert absorbent material like vermiculite or sand to contain the spill.[1]
- Collection: Carefully collect the absorbent material and any contaminated debris into a sealable container.[1]
- Labeling: Label the container as "Hazardous Waste" and list the chemical constituents.[1]
- Disposal: Dispose of the waste container through your institution's hazardous waste program.[1]

Disposal Plan

Proper disposal of **ITX3** and its solutions is critical for laboratory safety and environmental responsibility.[1]

Disposal of Solid ITX3

Original Container: If possible, keep the solid ITX3 in its original container.[1]



- Labeling: If the original container is unavailable, place the solid waste in a new, sealed container and label it as "Hazardous Waste for Disposal" with the chemical name "ITX3".[1]
- Institutional Protocol: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office.[1]

Disposal of ITX3 Solutions (in DMSO)

Waste containing ITX3 and DMSO should be treated as a chemical waste stream.[1]

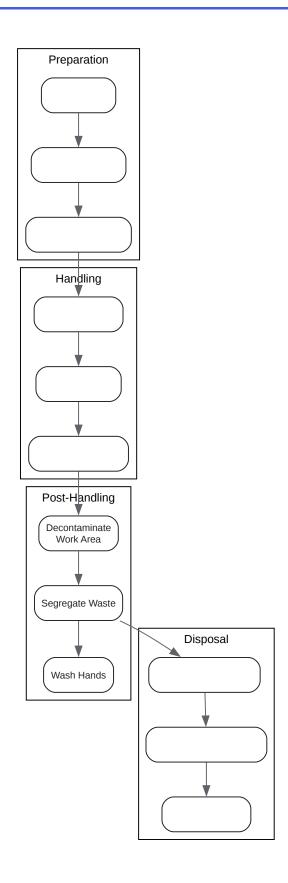
- Segregation: Collect all waste containing **ITX3** and DMSO in a dedicated, properly labeled, and sealed waste container compatible with organic solvents.[1]
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical names ("ITX3," "Dimethyl Sulfoxide"), and their approximate concentrations and volume.[1]
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area, away from heat, sparks, and open flames.[1]
- Institutional Protocol: Follow your institution's specific guidelines for the collection and disposal of chemical waste.[1]

Quantitative Data Summary

Property	Value	Source
Molecular Weight	371.46 g/mol	[3]
Chemical Formula	C22H17N3OS	[3]
Storage (Solid)	Dry, dark, and at 0 - 4°C for short term or -20°C for long term.	[3]
Storage (in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year.	[4]

Experimental Workflow





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Caption: Workflow for Safe Handling and Disposal of ITX3.



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